

Technical Guide to the Safe Handling of 7-Fluoroisatin

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling guidelines for **7-Fluoroisatin** (CAS No. 317-20-4), a key intermediate in organic synthesis and medicinal chemistry. Adherence to these guidelines is crucial for ensuring personnel safety and maintaining the integrity of the compound in a laboratory setting.

Chemical and Physical Properties

7-Fluoroisatin, also known as 7-Fluoroindole-1H-2,3-dione, is a fluorinated heterocyclic building block. Its physical and chemical properties are summarized below.[1]



Property	Value
CAS Number	317-20-4
Molecular Formula	C ₈ H ₄ FNO ₂
Molecular Weight	165.12 g/mol
Appearance	Light yellow to brown crystalline powder[1][2]
Melting Point	192-214 °C
Solubility	Soluble in Dimethylformamide (DMF) and Dimethyl sulfoxide (DMSO); sparingly soluble in water.[1][2]
pKa (Predicted)	8.44 ± 0.20[1]

Hazard Identification and Classification

7-Fluoroisatin is classified as a hazardous substance. It is crucial to understand its potential health effects to ensure safe handling.

GHS Classification:

Hazard Class	Category
Acute Toxicity, Oral	Category 4
Skin Sensitization	Category 1
Skin Irritation	Category 2
Serious Eye Irritation	Category 2

GHS Label Elements:

• Pictogram:

Ralt text



- Signal Word:Warning
- Hazard Statements:
 - H302: Harmful if swallowed.[1][3]
 - H317: May cause an allergic skin reaction.[1][3]
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.

Toxicological Information

While specific quantitative toxicity data such as LD50 (Lethal Dose, 50%) for **7-Fluoroisatin** is not readily available, the GHS classification indicates that it is harmful if ingested and can cause skin and eye irritation, as well as allergic skin reactions. For the parent compound, Isatin, the oral LD50 in rats is reported to be greater than 2000 mg/kg, which provides some context for its potential toxicity.[4]

Safe Handling and Personal Protective Equipment (PPE)

To minimize exposure and ensure a safe working environment, the following handling procedures and personal protective equipment are mandatory.

Engineering Controls

- Work with 7-Fluoroisatin should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[3]
- An eyewash station and a safety shower must be readily accessible in the immediate work area.

Personal Protective Equipment (PPE)



Protection Type	Recommendation
Respiratory Protection	For operations that may generate dust, a NIOSH-approved N95 dust mask is recommended.
Eye/Face Protection	Chemical safety goggles or a face shield should be worn at all times.[3]
Skin Protection	Chemical-resistant gloves (e.g., nitrile) and a lab coat are required.[3]

General Hygiene Practices

- · Avoid inhalation of dust and direct contact with skin and eyes.
- Wash hands thoroughly with soap and water after handling.
- Do not eat, drink, or smoke in laboratory areas.[3]

Storage and Stability

Proper storage is essential to maintain the quality and stability of **7-Fluoroisatin** and to prevent hazardous situations.

Storage Condition	Recommendation
Temperature	Store at room temperature. For extended long- term stability, some suppliers recommend storage at 2°C - 8°C.[3]
Container	Keep in a tightly closed, light-resistant container. [5]
Environment	Store in a cool, dry, and well-ventilated place away from direct sunlight.[2][3]
Incompatible Materials	Keep away from strong oxidizing agents and strong acids.



Reactivity and Incompatibilities

7-Fluoroisatin is stable under recommended storage conditions. The presence of the fluorine atom enhances the electrophilicity at the C-3 position, influencing its reactivity.[6]

- Incompatible Materials: Strong oxidizing agents, strong acids.
- Hazardous Decomposition Products: Under fire conditions, it may decompose to produce toxic fumes, including nitrogen oxides (NOx), carbon monoxide (CO), carbon dioxide (CO₂), and gaseous hydrogen fluoride (HF).[7]

First Aid Measures

In the event of exposure, immediate action is critical.

Exposure Route	First Aid Procedure
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation or an allergic reaction develops.[3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.

Disposal Considerations

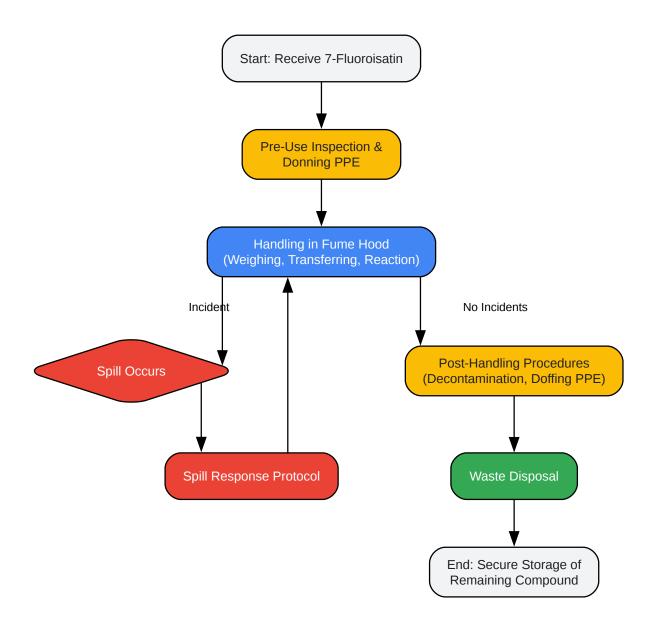


Dispose of **7-Fluoroisatin** and any contaminated materials in accordance with all applicable local, regional, and national regulations. Do not allow the chemical to enter drains or waterways.

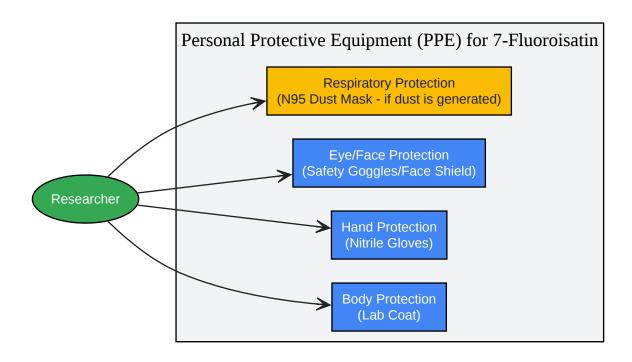
Experimental Workflow and Logic Diagrams

To visually represent the safe handling procedures, the following diagrams have been created using the DOT language.









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